

Proper Disposal of Tris(diethylamino)phosphine: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Tris(diethylamino)phosphine*

Cat. No.: *B1199214*

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The following provides crucial safety and logistical information for the proper handling and disposal of **Tris(diethylamino)phosphine**. Adherence to these procedural steps is essential for ensuring laboratory safety. **Tris(diethylamino)phosphine** is a flammable liquid and may be pyrophoric, meaning it can ignite spontaneously on contact with air. It is also corrosive and can cause skin and eye irritation.[\[1\]](#)[\[2\]](#) Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) before handling this chemical.[\[1\]](#)

Essential Safety Precautions

1. Engineering Controls:

- All manipulations involving **Tris(diethylamino)phosphine** must be conducted in a certified chemical fume hood or a glove box to minimize exposure and in case of fire.[\[3\]](#)[\[4\]](#)
- Ensure a safety shower and eyewash station are readily accessible within a 10-second travel time.
- Remove all flammable materials and clutter from the work area.[\[4\]](#)

2. Personal Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles and a face shield are mandatory.[\[3\]](#)[\[5\]](#)
- Body Protection: A fire-resistant lab coat (e.g., Nomex) must be worn over clothing made of natural fibers. Avoid synthetic clothing.[\[3\]](#)[\[4\]](#)

- Hand Protection: Wear double-layered gloves. Nitrile gloves can be worn, but for added protection, a pair of neoprene or other chemically resistant gloves should be worn over the nitrile gloves.[\[4\]](#)
- Footwear: Fully enclosed shoes are required.[\[5\]](#)

3. General Handling Practices:

- Never work alone when handling pyrophoric or highly reactive chemicals.[\[3\]\[5\]](#)
- Use the smallest possible quantity of the chemical needed for your procedure.[\[3\]](#)
- Ensure all glassware is dry and purged with an inert gas (e.g., nitrogen or argon) before use.[\[6\]](#)

Quantitative Data for **Tris(diethylamino)phosphine**

For easy reference, the following table summarizes key quantitative data for **Tris(diethylamino)phosphine**.

Property	Value	Citations
CAS Number	2283-11-6	[2]
Molecular Formula	C ₁₂ H ₃₀ N ₃ P	[7]
Molecular Weight	247.36 g/mol	[7]
Appearance	Colorless to light yellow liquid	[8]
Density	0.903 g/mL at 25 °C	[2]
Boiling Point	80-90 °C at 10 mmHg	[2]
Flash Point	59 °C (138.2 °F) - closed cup	[2]
Hazard Statements	H226 (Flammable liquid and vapour), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[2]
Storage Class Code	3 - Flammable liquids	[2]

Experimental Protocol: Quenching and Disposal

This protocol details the step-by-step methodology for safely neutralizing residual and surplus **Tris(diethylamino)phosphine** in a laboratory setting. This process is known as quenching.

Materials:

- **Tris(diethylamino)phosphine** waste
- Anhydrous isopropanol or another secondary alcohol
- A three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen/argon inlet/outlet (bubbler)
- Ice-water bath

- Appropriate waste container, clearly labeled

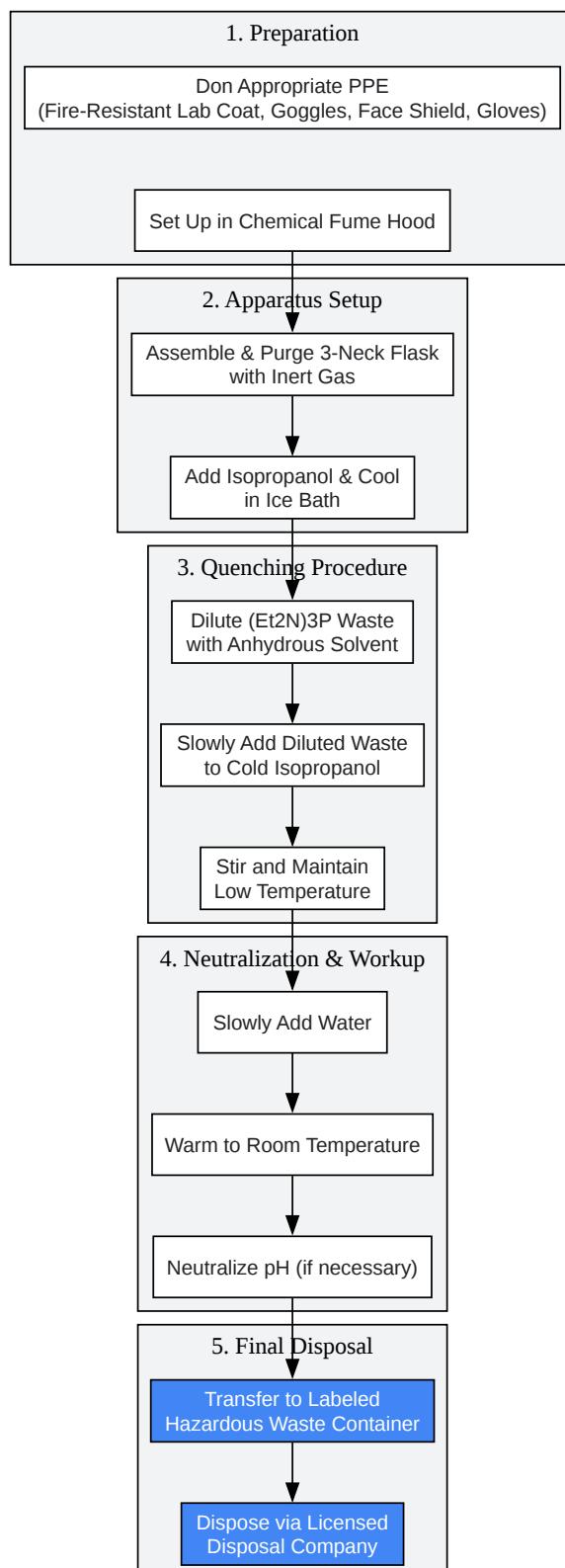
Procedure:

- Setup:
 - In a chemical fume hood, assemble the three-necked flask with the stirrer and dropping funnel.
 - Purge the entire apparatus with an inert gas (nitrogen or argon). Maintain a positive pressure of the inert gas throughout the procedure. .
- Preparation of Quenching Solution:
 - Place a volume of anhydrous isopropanol in the flask that is at least 10 times the volume of the **Tris(diethylamino)phosphine** to be quenched.
 - Begin stirring the isopropanol and cool the flask in an ice-water bath.
- Quenching:
 - Dilute the **Tris(diethylamino)phosphine** waste with an inert, anhydrous solvent (e.g., hexane or toluene) in the dropping funnel. This helps to control the reaction rate.
 - Slowly add the diluted **Tris(diethylamino)phosphine** solution dropwise from the dropping funnel into the cold, stirring isopropanol.
 - Control the addition rate to keep the temperature of the reaction mixture below 25 °C. If the reaction becomes too vigorous (e.g., excessive gas evolution or temperature rise), stop the addition immediately.
- Neutralization and Workup:
 - Once the addition is complete, continue stirring the solution in the ice bath for at least 30 minutes.
 - Slowly and carefully add water dropwise to quench any remaining reactive material.

- Allow the mixture to warm to room temperature while continuing to stir.
- Waste Disposal:
 - The resulting solution should be neutralized with a suitable acid (e.g., dilute hydrochloric acid) if necessary, checking the pH with litmus paper.
 - Transfer the final quenched solution to a clearly labeled hazardous waste container.
 - Dispose of the waste through your institution's licensed disposal company, adhering to all local and national regulations.[\[1\]](#)
 - Contaminated labware, including syringes and needles, should be rinsed with an inert solvent, and the rinsate should also be quenched using this procedure before cleaning.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the safe disposal of **Tris(diethylamino)phosphine**.



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Caption: Workflow for the safe quenching and disposal of **Tris(diethylamino)phosphine**.

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